

Proper Disposal of C₂₅H₁₉CIN₄O₄S (Darunavir) in a Laboratory Setting

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Compound of Interest

Compound Name: C₂₅H₁₉CIN₄O₄S

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

The following document provides a comprehensive, step-by-step guide for the proper disposal of **C₂₅H₁₉CIN₄O₄S**, chemically known as Darunavir, an antiretroviral protease inhibitor. Adherence to these procedures is critical to ensure personnel safety, environmental protection, and regulatory compliance within a laboratory environment.

Waste Classification and Handling

While Darunavir is not specifically listed as a P- or U-series hazardous waste by the U.S. Environmental Protection Agency (EPA), it is prudent to manage it as a potent pharmaceutical compound.^{[1][2]} Unused or expired pharmaceuticals should be disposed of as hazardous chemical waste.^{[1][3]} It is the responsibility of the waste generator to determine if the waste exhibits any characteristics of hazardous waste (ignitability, corrosivity, reactivity, or toxicity).^[4] ^[5] However, as a best practice, all Darunavir waste should be segregated and disposed of through a licensed hazardous waste contractor.

Standard Operating Procedure for Disposal of Darunavir and Associated Waste

1. Disposal of Unused or Expired Darunavir (Pure Compound or Formulations):

- Segregation: Do not mix Darunavir waste with non-hazardous or other types of chemical waste.
- Containerization: Place the original container with the unused or expired Darunavir into a larger, sealable, and clearly labeled hazardous waste container. The container should be compatible with the chemical and meet Department of Transportation (DOT) requirements for transport.
- Labeling: The outer container must be labeled with "Hazardous Waste," the full chemical name "Darunavir," the chemical formula **C₂₅H₁₉CIN₄O₄S**, and the approximate quantity.
- Storage: Store the sealed container in a designated, secure hazardous waste accumulation area, away from incompatible materials.^[6]
- Disposal: Arrange for pickup and disposal by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal vendor. The preferred method of disposal is incineration at a permitted hazardous waste facility.^{[1][3]}

2. Disposal of Contaminated Labware and Personal Protective Equipment (PPE):

- Segregation: All items grossly contaminated with Darunavir, such as pipette tips, centrifuge tubes, flasks, gloves, and disposable lab coats, must be treated as hazardous waste.
- Collection: Place these items into a designated, puncture-resistant, and clearly labeled hazardous waste container lined with a heavy-duty plastic bag.^[7]
- Labeling: Label the container as "Hazardous Waste - Darunavir Contaminated Debris."
- Disposal: Once the container is full, seal it and arrange for disposal through your institution's EHS-approved waste stream, which will typically lead to incineration.

Spill Cleanup and Decontamination Protocol

Immediate and proper cleanup of a Darunavir spill is crucial to prevent exposure and environmental contamination.

1. Spill Response for Solid (Powder) Darunavir:

- Alert Personnel: Immediately alert others in the vicinity and restrict access to the spill area.
- Don PPE: Wear the appropriate PPE as detailed in Table 1.
- Containment: Gently cover the spill with a damp paper towel or absorbent pad to avoid generating dust.^{[7][8]}
- Cleanup: Carefully collect the dampened material and any contaminated debris using a scoop or forceps. Place all collected waste into a sealed, labeled hazardous waste container.
- Decontamination: Clean the spill area thoroughly. First, wash the area with a detergent solution, followed by a rinse with water. For final decontamination, wipe the area with a 10% bleach solution, followed by a wipe with 1% sodium thiosulfate to neutralize the bleach, and a final rinse with water.^[7]
- Disposal: Dispose of all cleaning materials and used PPE as Darunavir-contaminated hazardous waste.

2. Spill Response for Liquid Solutions Containing Darunavir:

- Alert and Restrict Area: Notify personnel and secure the area.
- Don PPE: Wear appropriate PPE (see Table 1).
- Containment: Surround the spill with absorbent materials from a spill kit to prevent it from spreading.
- Absorption: Cover the spill with absorbent pads or granules.
- Cleanup: Collect all absorbed material and place it in a sealed, labeled hazardous waste container.
- Decontamination: Follow the same decontamination procedure as for solid spills (detergent wash, water rinse, bleach solution, neutralizer, and final water rinse).
- Disposal: Dispose of all contaminated materials as hazardous waste.

Data Presentation

Table 1: Personal Protective Equipment (PPE) for Handling Darunavir Waste

PPE Item	Specification
Gloves	Two pairs of chemotherapy-rated nitrile gloves
Eye Protection	Chemical splash goggles or a face shield
Lab Coat	Disposable, solid-front gown with tight-fitting cuffs
Respiratory Protection	N95 respirator for handling powders or if aerosols may be generated
Foot Protection	Closed-toe shoes and disposable shoe covers

Table 2: Contents of a Darunavir Spill Kit

Item	Quantity
Chemotherapy-rated nitrile gloves (pairs)	2
Disposable gown	1
Shoe covers (pairs)	1
N95 respirator	1
Chemical splash goggles	1
Absorbent pads or pillows	Sufficient to contain a 1-liter spill
Scoop and scraper	1 set
Labeled hazardous waste bags	2
Warning sign to restrict area	1
Cleaning supplies (detergent, paper towels)	As needed

Experimental Protocols

The decontamination protocol cited is a standard laboratory procedure for potent compounds. The effectiveness of a 10% bleach solution (approximately 5000-6000 ppm sodium hypochlorite) followed by a neutralizing agent like sodium thiosulfate is a well-established method for surface decontamination of many organic and biological contaminants.[7][9]

Mandatory Visualization

Caption: Disposal workflow for Darunavir waste in a laboratory setting.

For any questions or in case of a large, unmanageable spill, always contact your institution's Environmental Health and Safety (EHS) department for guidance and assistance.

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